

An In-depth Technical Guide to the Pyrophoric Nature of Triethylaluminum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylaluminum

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This guide provides a comprehensive overview of the pyrophoric nature of **triethylaluminum** (TEAL), a highly reactive organoaluminum compound. Understanding its properties is critical for its safe handling and effective use in research and industrial applications, including as a co-catalyst in olefin polymerization and as a reagent in organic synthesis.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical and Physical Properties

Triethylaluminum exists as a dimer, Al_2Et_6 , in its common state, though it can crack into its monomeric form, AlEt_3 , at higher temperatures.[\[4\]](#) It is a colorless, volatile liquid that is soluble in aromatic and saturated aliphatic and cycloaliphatic hydrocarbons.[\[1\]](#)[\[4\]](#)

Table 1: Physical and Chemical Properties of **Triethylaluminum**

Property	Value	References
Chemical Formula	$C_{12}H_{30}Al_2$ (dimer)	[4]
Molar Mass	228.335 g·mol ⁻¹	[4]
Appearance	Colorless liquid	[1][4]
Density	0.8324 g/mL at 25 °C	[4]
Melting Point	-46 °C (-51 °F; 227 K)	[4]
Boiling Point	128 to 130 °C (262 to 266 °F; 401 to 403 K) at 50 mmHg	[4]
Flash Point	-18 °C (0 °F; 255 K)	[4]
Auto-ignition	Spontaneously ignites in air	[2][3][5]

Pyrophoric Nature and Reactivity

The pyrophoric nature of TEAL stems from its highly polarized aluminum-carbon bonds, which lead to a strong affinity for oxygen and protic sources.

2.1. Reaction with Air

Triethylaluminum ignites spontaneously upon contact with air.[1][2][4] This violent oxidation reaction is highly exothermic. The primary products of complete combustion are aluminum oxide (Al_2O_3), carbon dioxide (CO_2), and water (H_2O).[1] The dense smoke produced during combustion consists mainly of aluminum oxide.[5][6]

2.2. Reaction with Water

TEAL reacts violently and explosively with water, producing flammable ethane gas and aluminum hydroxide.[1][2][4] This reaction is extremely hazardous and necessitates the strict exclusion of moisture during handling and storage.

Table 2: Thermochemical Data of **Triethylaluminum**

Property	Value	References
Enthalpy of Combustion (ΔH°_c)	-5105.70 ± 2.90 kJ/mol (-22.36 kJ/g)	[4]
Heat of Hydrolysis (25 °C)	4619 J/g (1104 cal/g)	[1]
Heat of Formation (ΔH°_f , 25 °C)	-218 kJ/mol (-52 kcal/mol)	[1]

Signaling Pathways and Reaction Mechanisms

The following diagrams illustrate the key reaction pathways of **triethylaluminum** that contribute to its pyrophoric nature.

Caption: Reaction pathways of **triethylaluminum** with air and water.

Experimental Protocols for Handling Pyrophoric Materials

Safe handling of **triethylaluminum** requires meticulous planning and execution. The following protocols are generalized from established safety procedures for pyrophoric liquids.[7][8][9][10][11]

4.1. General Precautions

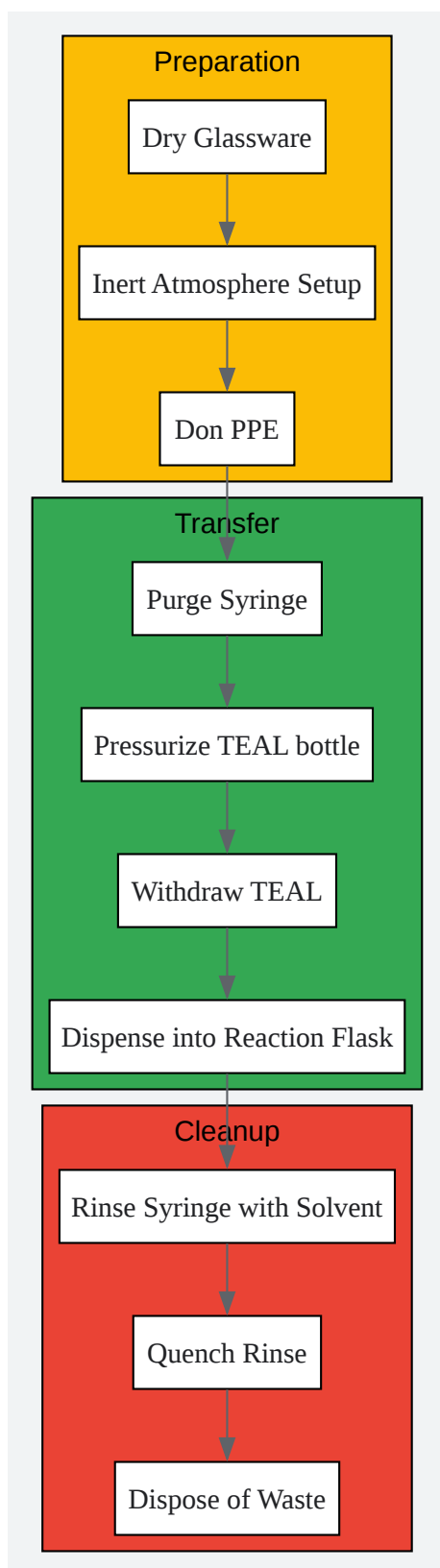
- **Work Area:** All manipulations must be performed in a certified chemical fume hood or a glove box under an inert atmosphere (e.g., nitrogen or argon).[1][7] The work area should be free of flammable materials and ignition sources.[9][12]
- **Personal Protective Equipment (PPE):** Wear a fire-resistant lab coat, chemical splash goggles, a face shield, and appropriate gloves (e.g., nitrile gloves under neoprene gloves). [10]
- **Buddy System:** Never work alone when handling pyrophoric materials.[8][9]
- **Emergency Preparedness:** Ensure access to a Class D fire extinguisher (for combustible metals), dry sand, or soda ash.[2][12] Do not use water, foam, or halogenated extinguishing

agents.[2][12] An eyewash and safety shower must be readily accessible.

4.2. Transferring **Triethylaluminum** Using a Syringe

This procedure outlines the safe transfer of small quantities of TEAL. For larger volumes, a double-tipped needle (cannula) technique is recommended.[11]

- Preparation:
 - Ensure all glassware is oven-dried and cooled under an inert atmosphere.
 - Purge the syringe with dry inert gas.
 - The TEAL container should be securely clamped.
- Procedure:
 - Puncture the septum of the TEAL container with an inert gas inlet needle to maintain a positive pressure.
 - Insert the transfer syringe needle through the septum into the liquid.
 - Slowly draw the desired volume of TEAL into the syringe. It is advisable not to fill the syringe to more than 60-70% of its capacity.[11]
 - Withdraw the syringe and quickly insert it into the receiving flask, which is also under an inert atmosphere.
 - Dispense the TEAL into the receiving flask.
- Quenching and Cleaning:
 - Rinse the syringe and needle with a dry, inert solvent (e.g., hexane).
 - The solvent rinse should be quenched by slowly adding it to a flask containing a less reactive alcohol like isopropanol, followed by a more reactive one like methanol, and finally, water.[11]



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Caption: Generalized workflow for handling **triethylaluminum**.

Conclusion

Triethylaluminum is an invaluable reagent in various chemical fields, but its extreme pyrophoricity demands rigorous adherence to safety protocols. A thorough understanding of its reactivity with air and water, coupled with meticulous experimental technique, is paramount for its safe and successful application in a laboratory or industrial setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Pyrophoric Nature of Triethylaluminum]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1256330#understanding-triethylaluminum-pyrophoric-nature>]

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